

Application Notes and Protocols for Indocyanine Green-d7 in Small Animal Imaging

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Compound of Interest

Compound Name: *Indocyanine green-d7*

Cat. No.: *B15556710*

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Introduction

Indocyanine green (ICG), a tricarbocyanine dye, is a well-established near-infrared (NIR) fluorescent agent utilized in various medical and preclinical imaging applications.^{[1][2][3]} Its deuterated form, **Indocyanine green-d7** (ICG-d7), offers enhanced stability in aqueous solutions compared to its non-deuterated counterpart, providing a longer shelf-life for reconstituted solutions.^{[3][4]} This feature is particularly advantageous for researchers requiring consistent and reliable fluorescent probes for in vivo small animal imaging. ICG-d7 exhibits similar absorption and emission maxima to ICG, operating within the 700-900 nm wavelength range, and also shows fluorescence emission in the shortwave infrared (SWIR) window (1,000 - 2,000 nm), which allows for deep tissue imaging.

This document provides detailed application notes and protocols for the dosage and administration of ICG-d7 in small animal imaging, drawing upon established protocols for ICG. Due to the comparable photophysical properties of ICG and ICG-d7, the dosage recommendations for ICG can be adapted for ICG-d7.

Data Presentation: Dosage and Administration

The following tables summarize recommended intravenous (IV) dosages of ICG for various applications in different small animal models. These can be used as a starting point for ICG-d7 administration.

Table 1: Indocyanine Green Dosage for Murine and Rat Models

Application	Species	Dosage Range	Administration Route	Reference
Tumor Imaging	Mouse	1 - 10 mg/kg	Intravenous (tail vein)	
Inflammation Imaging	Rat	Varies by study	Intravenous	
Pharmacokinetic Studies	Mouse	Not specified	Intravenous	

Table 2: Indocyanine Green Dosage for Larger Animal Models

Application	Species	Dosage Range	Administration Route	Reference
Sentinel Lymph Node Mapping	Pig	250 - 500 µg (total dose)	Intracervical injection	
Parathyroid Gland Imaging	Dog	12.5 - 100 µg/kg	Intravenous	
Parathyroid & Thyroid Imaging	Dog	0.2 - 0.4 mg/kg	Intravenous	
Pulmonary Mass Identification	Dog	Not specified	Intravenous	

Experimental Protocols

Protocol 1: General Intravenous Administration of ICG-d7 for Vascular and Tumor Imaging in Mice

This protocol outlines the standard procedure for intravenous administration of ICG-d7 for applications such as angiography and tumor imaging based on the enhanced permeability and retention (EPR) effect.

Materials:

- **Indocyanine green-d7** (ICG-d7)
- Sterile Water for Injection or Saline (0.9% NaCl)
- Insulin syringes (or other appropriate syringes for small volume injection)
- Animal restrainer
- NIR imaging system

Procedure:

- **Reconstitution of ICG-d7:** Prepare a stock solution of ICG-d7 by reconstituting the lyophilized powder in Sterile Water for Injection or saline to a desired concentration (e.g., 1 mg/mL). Due to its improved stability, the ICG-d7 solution can be prepared in advance and stored as per the manufacturer's instructions.
- **Animal Preparation:** Anesthetize the mouse using an appropriate anesthetic protocol. Place the animal on the imaging platform and ensure it is kept warm.
- **Dosage Calculation:** Calculate the required volume of the ICG-d7 solution based on the animal's body weight and the desired dosage (refer to Table 1). For tumor imaging, a common starting dose is 1-2 mg/kg.
- **Administration:** Administer the calculated volume of ICG-d7 solution via a single bolus injection into the tail vein.
- **Imaging:** Immediately after injection, begin acquiring images using the NIR imaging system. For vascular imaging, the early phase (first few minutes) is critical. For tumor imaging based on the EPR effect, imaging can be performed at various time points post-injection (e.g., 1, 6, 24 hours) to monitor accumulation.

Protocol 2: Sentinel Lymph Node Mapping in a Porcine Model

This protocol is adapted from a study on sentinel lymph node detection in pigs and can be used as a guideline for lymphatic imaging with ICG-d7.

Materials:

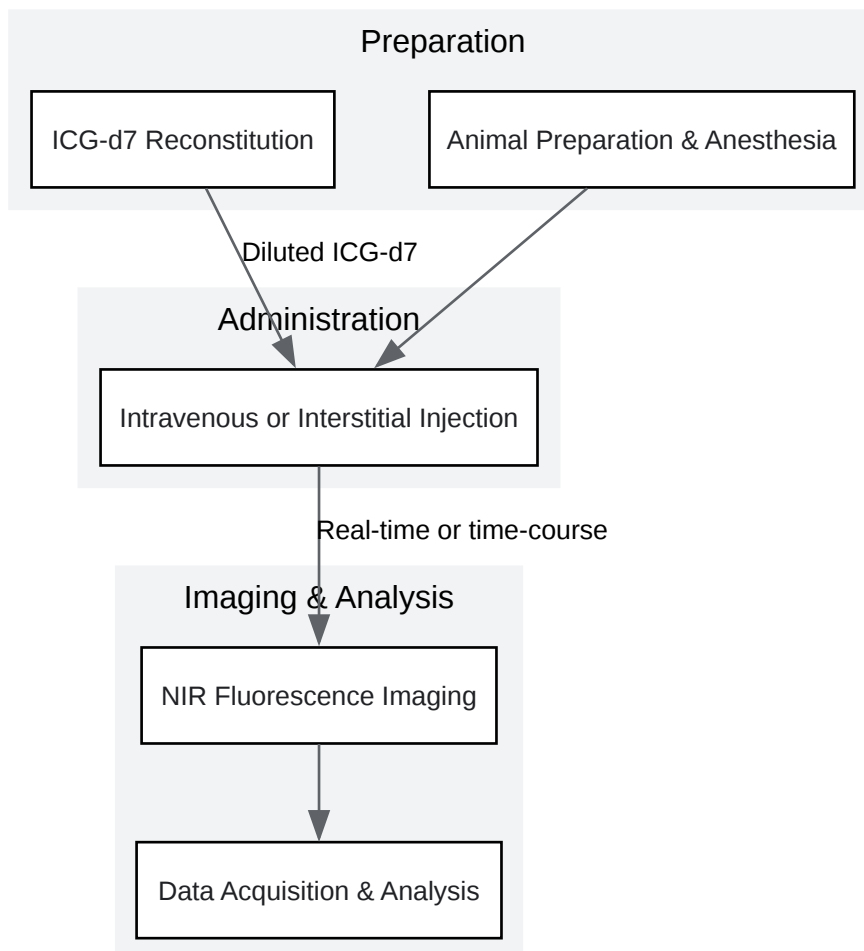
- **Indocyanine green-d7** (ICG-d7)
- Sterile Saline (0.9% NaCl)
- Syringes and fine-gauge needles (e.g., 21-gauge)
- NIR imaging system with a laparoscopic or handheld camera

Procedure:

- **Reconstitution and Dilution:** Reconstitute ICG-d7 and dilute it with sterile saline to achieve the desired concentration for injection. A study in pigs used doses of 250 µg and 500 µg in a volume of 0.5 mL.
- **Animal Preparation:** Anesthetize the pig according to standard veterinary procedures.
- **Injection:** Inject the ICG-d7 solution into the tissue surrounding the area of interest (e.g., intracervically for pelvic lymph node mapping).
- **Imaging:** Use the NIR imaging system to visualize the lymphatic channels and the sentinel lymph nodes. The fluorescence signal can typically be tracked in real-time as it moves through the lymphatic system.

Visualizations

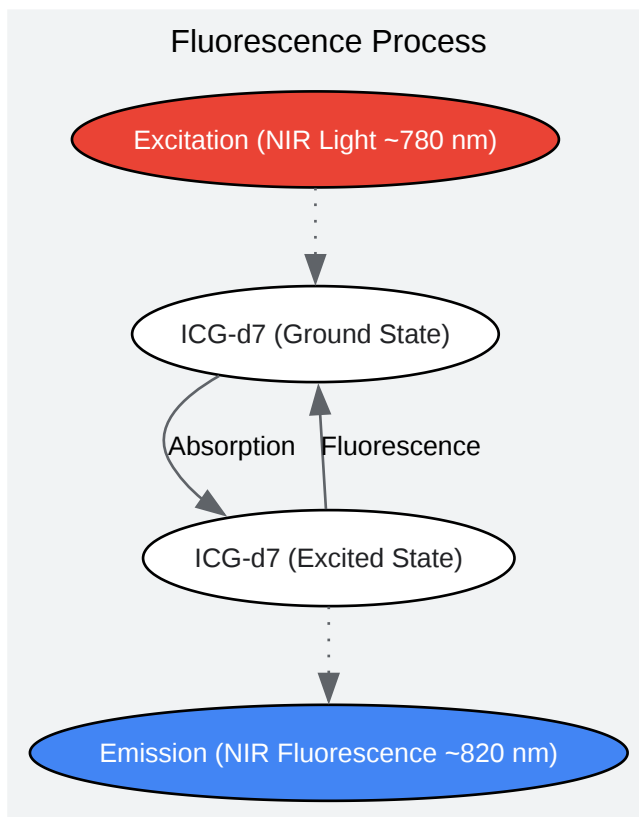
Experimental Workflow for ICG-d7 Small Animal Imaging



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Caption: A flowchart illustrating the key steps in a typical in vivo imaging experiment using ICG-d7.

Simplified ICG Fluorescence Mechanism



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